

Elucidating the Molecular Architecture of Feudomycin A Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Feudomycin A Hydrochloride*

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This in-depth technical guide provides a comprehensive overview of the structure elucidation of **Feudomycin A Hydrochloride**, a potent anthracycline antibiotic. Tailored for researchers, scientists, and professionals in drug development, this document details the multidisciplinary analytical approach required to unravel the complex molecular architecture of this significant natural product. We will explore the causality behind experimental choices, ensuring a robust and self-validating narrative of the elucidation process.

Introduction: The Anthracycline Family and the Significance of Feudomycin A

The anthracyclines are a class of chemotherapeutic agents widely used in the treatment of various cancers. Their mechanism of action primarily involves the intercalation of DNA and the inhibition of topoisomerase II, leading to the disruption of cancer cell replication. Feudomycin A, isolated from the bacterium *Streptomyces coeruleorubidus*, is a notable member of this family. [1][2] Its unique structural features hold the potential for improved therapeutic efficacy and a differentiated side-effect profile compared to established anthracyclines like Doxorubicin and Daunorubicin. Understanding the precise three-dimensional structure of **Feudomycin A Hydrochloride** is paramount for elucidating its mechanism of action, guiding further derivatization efforts, and ultimately unlocking its full therapeutic potential.

Foundational Analysis: Unveiling the Molecular Blueprint

The initial steps in the structure elucidation of a novel natural product focus on determining its fundamental chemical properties. For **Feudomycin A Hydrochloride**, this involved establishing its molecular formula and identifying its core structural class.

Mass Spectrometry: Defining the Elemental Composition

High-resolution mass spectrometry (HRMS) is the cornerstone for determining the elemental composition of a molecule. For **Feudomycin A Hydrochloride**, High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) would be the technique of choice.

Experimental Protocol: High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

- **Sample Preparation:** A dilute solution of **Feudomycin A Hydrochloride** is prepared in a suitable solvent, typically methanol or a mixture of acetonitrile and water, with the addition of a small amount of formic acid to promote ionization.
- **Instrumentation:** The sample is introduced into an ESI-MS instrument, such as a quadrupole time-of-flight (Q-TOF) or Orbitrap mass spectrometer.
- **Ionization:** The solution is sprayed through a heated capillary at a high voltage, generating positively charged molecular ions, primarily the $[M+H]^+$ adduct.
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the ions is measured with high accuracy (typically < 5 ppm).

The HR-ESI-MS analysis of the free base of Feudomycin A would yield a molecular ion peak corresponding to the exact mass of the protonated molecule. This data allows for the unambiguous determination of the molecular formula.

Parameter	Value	Source
Molecular Formula	C27H31NO9	[3][4]
Molecular Weight (Free Base)	513.54 g/mol	[3]
Molecular Weight (HCl Salt)	550.0 g/mol	[3]

The determined molecular formula of C27H31NO9 for the free base provides the fundamental building blocks for the subsequent stages of structure elucidation.[3][4]

Ultraviolet-Visible (UV-Vis) Spectroscopy: Identifying the Chromophore

The intense red color of Feudomycin A suggests the presence of an extended conjugated system within its structure.[1] UV-Vis spectroscopy is employed to characterize this chromophore, which is a hallmark of the tetracyclic quinone core common to anthracyclines.

Experimental Protocol: UV-Visible Spectroscopy

- **Sample Preparation:** A solution of **Feudomycin A Hydrochloride** of known concentration is prepared in a UV-transparent solvent, such as ethanol or methanol.
- **Instrumentation:** The absorbance of the solution is measured over a range of wavelengths (typically 200-800 nm) using a dual-beam UV-Vis spectrophotometer.
- **Data Analysis:** The resulting spectrum, a plot of absorbance versus wavelength, reveals the wavelengths of maximum absorbance (λ_{max}).

The UV-Vis spectrum of Feudomycin A would exhibit characteristic absorption bands consistent with an anthracycline chromophore, providing early evidence of its structural class.

Deciphering the Connectivity: The Power of Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the precise connectivity of atoms in a molecule. A suite of one-dimensional (1D) and two-dimensional (2D) NMR experiments is

required to piece together the intricate framework of Feudomycin A.

1D NMR: A First Look at the Proton and Carbon Environments

- ^1H NMR (Proton NMR): This experiment provides information about the chemical environment of each proton in the molecule. The chemical shift (δ) indicates the electronic environment, the integration reveals the number of protons, and the coupling constants (J) provide information about adjacent protons.
- ^{13}C NMR (Carbon NMR): This experiment identifies all the unique carbon atoms in the molecule. The chemical shifts of the carbon signals indicate their functional group and hybridization state.

2D NMR: Connecting the Pieces

2D NMR experiments are crucial for establishing the connectivity between atoms that are not directly apparent from 1D spectra.

- COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other, typically on adjacent carbon atoms. This is instrumental in tracing out spin systems within the molecule, such as the sugar moiety and the aliphatic portions of the aglycone.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon atom to which it is directly attached. This allows for the unambiguous assignment of proton and carbon signals to specific CH , CH_2 , and CH_3 groups.
- HMBC (Heteronuclear Multiple Bond Correlation): This experiment reveals correlations between protons and carbons that are separated by two or three bonds. This is a critical experiment for connecting the different spin systems identified by COSY and for establishing the linkages between the aglycone and the sugar moiety.

The following diagram illustrates the workflow for integrating the data from these key NMR experiments to build up the structure of Feudomycin A.

Caption: Workflow for integrating 1D and 2D NMR data to determine the planar structure of Feudomycin A.

Defining the 3D Arrangement: Stereochemistry of Feudomycin A

Once the planar structure of Feudomycin A is established, the next critical step is to determine the three-dimensional arrangement of its atoms, known as its stereochemistry. This is crucial as even minor changes in stereochemistry can have profound effects on biological activity.

Relative Stereochemistry: NOESY and Coupling Constants

- **NOESY (Nuclear Overhauser Effect Spectroscopy):** This 2D NMR experiment identifies protons that are close to each other in space, regardless of whether they are connected through bonds. The presence of a NOESY cross-peak between two protons indicates that they are spatially proximate. This information is invaluable for determining the relative stereochemistry of the chiral centers in both the aglycone and the sugar moiety.
- **^1H - ^1H Coupling Constants (J-values):** The magnitude of the coupling constant between two protons can provide information about the dihedral angle between them. This is particularly useful for determining the relative stereochemistry of substituents on a ring system, such as the sugar.

Absolute Stereochemistry: The Final Frontier

Determining the absolute stereochemistry (the actual R/S configuration of each chiral center) is often the most challenging aspect of structure elucidation. Several methods can be employed:

- **X-ray Crystallography:** If a suitable single crystal of **Feudomycin A Hydrochloride** can be obtained, X-ray crystallography provides an unambiguous determination of the absolute stereochemistry.
- **Chiral Synthesis:** The total synthesis of a specific stereoisomer of Feudomycin A and comparison of its spectroscopic and physical properties with the natural product can confirm the absolute configuration.

- Comparison with Known Compounds: The spectroscopic data (particularly NMR and circular dichroism) of Feudomycin A can be compared to that of known related compounds with established absolute stereochemistries, such as Daunorubicin.

The established absolute stereochemistry for Feudomycin A is (7S,9S)-7-(4-amino-5-hydroxy-6-methyloxan-2-yl)oxy-9-ethyl-6,9,11-trihydroxy-4-methoxy-8,10-dihydro-7H-tetracene-5,12-dione.[3]

The Final Structure: Feudomycin A Hydrochloride

The culmination of the data from mass spectrometry, UV-Vis spectroscopy, and a comprehensive suite of NMR experiments leads to the definitive structure of **Feudomycin A Hydrochloride**.

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Caption: Chemical structure of Feudomycin A.

The structure reveals a tetracyclic aglycone, characteristic of the anthracycline family, glycosidically linked to an amino sugar, L-rhodosamine. The hydrochloride salt is formed at the primary amine of the sugar moiety.

Conclusion: A Multidimensional Approach to a Complex Puzzle

The structure elucidation of **Feudomycin A Hydrochloride** is a testament to the power of a multidisciplinary analytical approach. Each experimental technique provides a unique piece of the puzzle, and it is only through the careful integration of all the data that the complete molecular architecture can be revealed. This detailed structural understanding is the foundation upon which the development of Feudomycin A as a potential next-generation anticancer agent can be built.

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